

Toxicological Profile of Ethyl 2-Methylbutyrate: A Technical Guide

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Compound of Interest

Compound Name: Ethyl 2-methylbutyrate

Cat. No.: B146824

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Abstract

This technical guide provides a comprehensive overview of the available toxicological data for **ethyl 2-methylbutyrate** (CAS No. 7452-79-1), a widely used flavoring and fragrance agent. This document is intended to serve as a resource for researchers, scientists, and drug development professionals, offering a consolidated source of information on the compound's safety profile. The guide summarizes key toxicological endpoints, including acute toxicity, genotoxicity, and repeated-dose toxicity. Detailed methodologies for the key experimental protocols cited are provided, and metabolic pathways are visualized to offer a holistic understanding of its biological fate. All quantitative data are presented in structured tables for ease of comparison and interpretation.

Introduction

Ethyl 2-methylbutyrate is a fatty acid ethyl ester recognized for its fruity aroma, reminiscent of apples and strawberries.^[1] It is a constituent of the natural aroma of various fruits and food products, including wines, strawberries, blueberries, and apples.^[1] Due to its favorable organoleptic properties, it is frequently used as a flavoring agent in foods and beverages and as a fragrance ingredient in consumer products.^[2] Given its widespread use and potential for human exposure, a thorough understanding of its toxicological profile is essential. This guide synthesizes the available safety data from regulatory bodies and scientific literature to provide a detailed technical resource.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	7452-79-1	--INVALID-LINK--, --INVALID-LINK--
Molecular Formula	C7H14O2	--INVALID-LINK--
Molecular Weight	130.18 g/mol	--INVALID-LINK--
Appearance	Colorless liquid	--INVALID-LINK--
Odor	Fruity, green, apple-like	--INVALID-LINK--
Boiling Point	133 °C (lit.)	--INVALID-LINK--
Density	0.865 g/mL at 25 °C (lit.)	--INVALID-LINK--
Solubility	Very slightly soluble in water; soluble in alcohol and most fixed oils.	--INVALID-LINK--

Toxicological Data

The toxicological data for **ethyl 2-methylbutyrate** indicate a low order of toxicity. The available data are summarized in the following tables.

Acute Toxicity

The acute toxicity of **ethyl 2-methylbutyrate** has been evaluated by oral, dermal, and inhalation routes. The results indicate low toxicity, with high LD50 and LC50 values.

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	> 2,000 mg/kg	--INVALID-LINK--
LD50	Rat	Dermal	> 2,000 mg/kg	--INVALID-LINK--
LD50	Rabbit	Dermal	> 2,000 mg/kg	--INVALID-LINK--
LC50	Rat	Inhalation (dust/mist)	> 5.967 mg/L/4h	--INVALID-LINK--

Skin and Eye Irritation

While specific irritation studies were not found in the reviewed literature, safety data sheets suggest that **ethyl 2-methylbutyrate** is not classified as a skin or eye irritant.[3] Contact may cause mild, temporary irritation.[4][5]

Genotoxicity

Ethyl 2-methylbutyrate has been evaluated for its genotoxic potential and has not shown evidence of mutagenicity.

Assay	System	Result	Reference
BlueScreen Assay	Human cells	Not genotoxic	--INVALID-LINK--

Repeated-Dose and Reproductive Toxicity

A combined repeated-dose and reproductive/developmental toxicity screening test has been conducted on **ethyl 2-methylbutyrate**.

Study Type	Species	Route	NOAEL	Findings	Reference
Combined Repeated-Dose and Reproduction /Developmental Toxicity Screening (OECD TG 422)	Sprague-Dawley Rat	Oral Gavage	1000 mg/kg bw/day	No adverse effects observed on organs, reproduction, or neurobehavior.	--INVALID-LINK--

Carcinogenicity

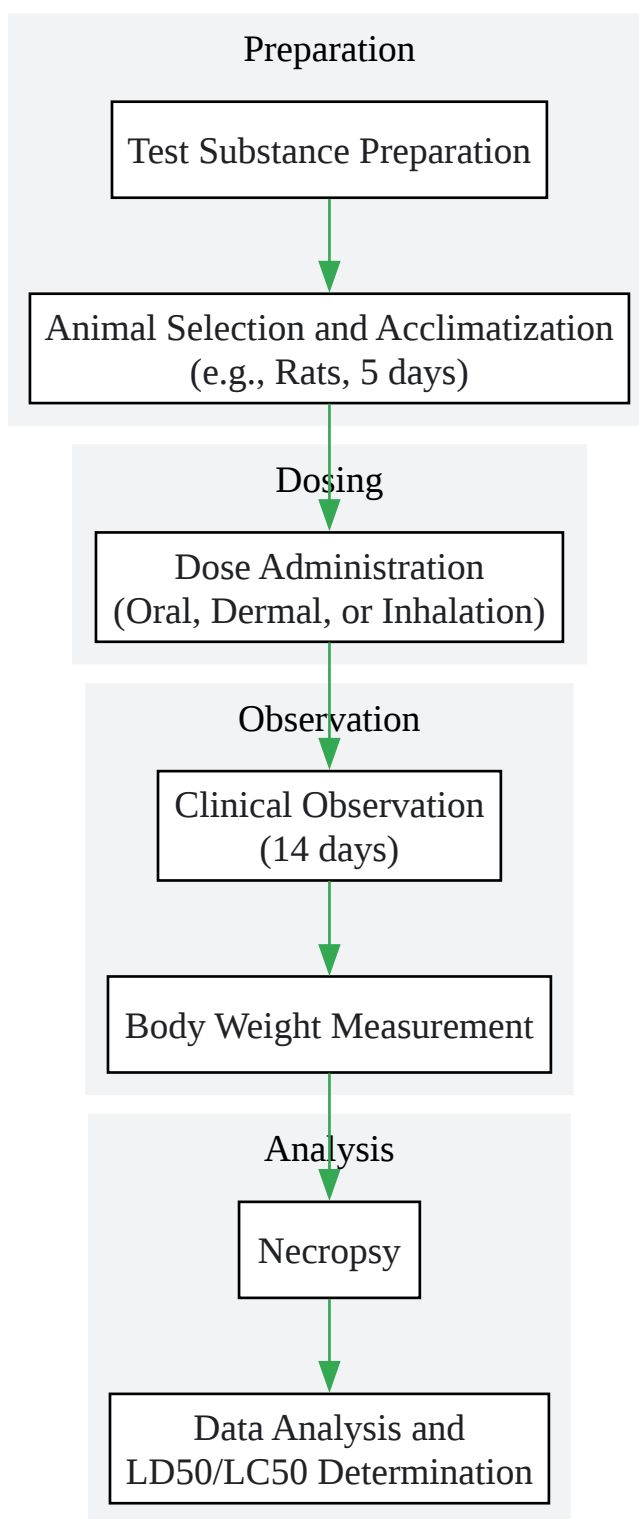
There are no specific carcinogenicity studies available for **ethyl 2-methylbutyrate**. Based on the available data, it is not classified as a carcinogen.[3][6]

Experimental Protocols

The following sections describe the general methodologies for the key toxicological studies cited in this guide. It should be noted that the specific, detailed study reports for **ethyl 2-methylbutyrate** are not publicly available; therefore, these descriptions are based on the standardized OECD guidelines.

Acute Toxicity Testing

A general workflow for acute toxicity testing is depicted below.



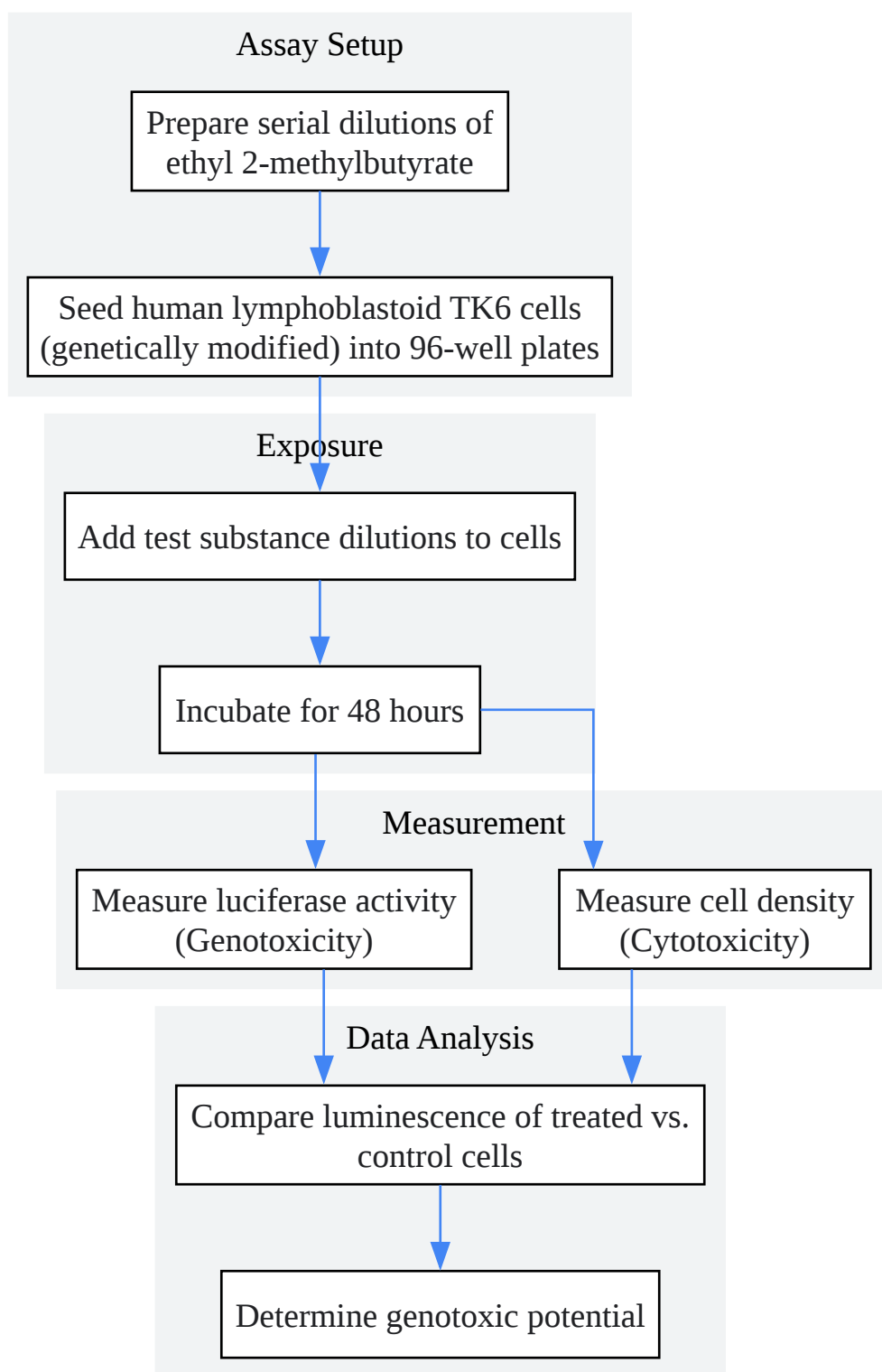
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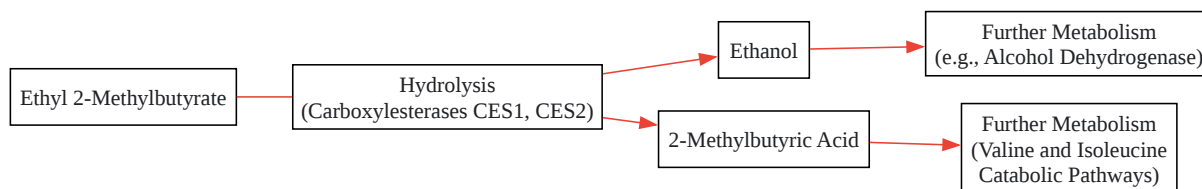
General workflow for acute toxicity studies.

- Acute Oral Toxicity (as per OECD TG 420): This test is typically conducted in rats.[7] After a sighting study to determine the starting dose, groups of animals of a single sex are administered the test substance by oral gavage at fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).[6][8] The animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.[6][7] A necropsy is performed on all animals at the end of the observation period. The aim is to identify a dose that causes evident toxicity without mortality.
- Acute Dermal Toxicity (as per OECD TG 402): This study is usually performed in rats.[9][10] The test substance is applied to a shaved area of the skin (approximately 10% of the body surface) and held in contact for 24 hours.[9] Animals are observed for at least 14 days for signs of toxicity and mortality.[9][10] Body weights are recorded weekly, and a gross necropsy is conducted at the end of the study.[9]
- Acute Inhalation Toxicity (as per OECD TG 403): This test involves exposing animals, typically rats, to the test substance as a gas, vapor, or aerosol in an inhalation chamber for a defined period, usually 4 hours.[3][11][12] Multiple concentration levels are tested.[11] The animals are then observed for at least 14 days for signs of toxicity and mortality.[3][11][13] Body weight changes and clinical observations are recorded, followed by a gross autopsy. [11][13]

Genotoxicity - BlueScreen Assay

The BlueScreen HC assay is a mammalian cell-based in vitro test that measures the induction of the GADD45a gene, which is involved in the cellular response to genotoxic stress.





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